

In-Depth Technical Guide: 1,3-Diisopropylurea-d14

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Compound of Interest

Compound Name: 1,3-Diisopropylurea-d14

Cat. No.: B15557294

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical properties of **1,3-Diisopropylurea-d14**. The information is compiled from various sources to assist in research and development activities.

Core Chemical Properties

1,3-Diisopropylurea-d14 is the deuterated analogue of 1,3-Diisopropylurea. It is primarily used as a labeled internal standard in analytical applications, particularly in studies related to the degradation of the herbicide Bromacil, of which 1,3-Diisopropylurea is a known photocatalyzed degradation product.^[1] The deuterium labeling provides a distinct mass signature for use in mass spectrometry-based quantification.

Quantitative Data Summary

The following table summarizes the available quantitative data for **1,3-Diisopropylurea-d14**. It is important to note that publicly available information is limited, and some data points, such as melting and boiling points, are extrapolated from the non-deuterated analogue and should be considered estimates.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₂ D ₁₄ N ₂ O	[1]
Molecular Weight	158.30 g/mol	[1]
Appearance	White Solid	
Storage Temperature	-20°C or 2-8°C	[1]
Solubility	Soluble in DMSO and Methanol	

Experimental Protocols

Detailed experimental protocols for the specific synthesis, purification, and analysis of **1,3-Diisopropylurea-d14** are not readily available in the public domain. However, this section outlines general methodologies that are commonly employed for the synthesis of deuterated ureas and the analytical techniques used to characterize them.

General Synthesis of Deuterated Ureas

The synthesis of deuterated ureas typically involves the reaction of a deuterated amine with a carbonyl source. A common method is the reaction of a deuterated primary or secondary amine with a deuterated isocyanate. Alternatively, phosgene or a phosgene equivalent can be reacted with a deuterated amine.

A potential synthetic route for **1,3-Diisopropylurea-d14** could involve the reaction of deuterated isopropylamine (isopropylamine-d7) with a carbonyl donor. The deuterated isopropylamine would first be synthesized, followed by the urea formation step.

Disclaimer: This is a generalized synthetic approach and has not been verified for the specific production of **1,3-Diisopropylurea-d14**.

Analytical Methodologies for Isotopic Labeling

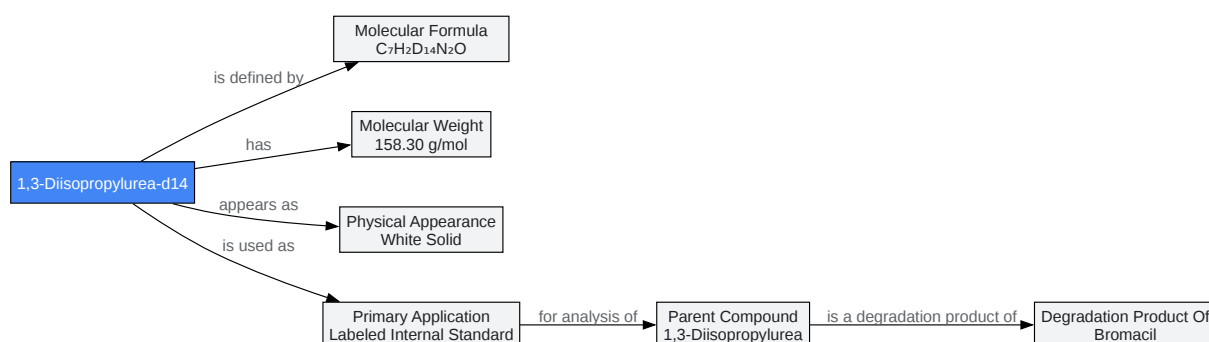
The characterization of deuterated compounds like **1,3-Diisopropylurea-d14** relies on techniques that can confirm the presence and location of the deuterium atoms, as well as the overall purity of the compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR is used to confirm the absence of protons at the labeled positions. ^2H (Deuterium) NMR can be used to directly observe the deuterium nuclei. ^{13}C NMR can also provide information about the carbon skeleton and the effects of deuterium substitution on the chemical shifts.
- Mass Spectrometry (MS): Mass spectrometry is a critical tool to confirm the molecular weight of the deuterated compound and to determine the level of isotopic enrichment. The mass spectrum will show a molecular ion peak corresponding to the mass of the d14 isotopologue.

Visualizations

Logical Relationship of Key Properties

The following diagram illustrates the relationship between the core identity of **1,3-Diisopropylurea-d14** and its key chemical and practical properties.



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Caption: Key properties of **1,3-Diisopropylurea-d14**.

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References

- 1. usbio.net [usbio.net]
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